

WAY-639418: A Technical Guide for Researchers

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Compound of Interest

Compound Name: WAY-639418

Cat. No.: B15552560

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CAS Number: 643042-43-7

This technical guide provides an in-depth overview of **WAY-639418**, a molecule with demonstrated potent antibacterial activity against Mycobacterium tuberculosis. This document is intended for researchers, scientists, and drug development professionals interested in the synthesis, mechanism of action, and pharmacological properties of this compound.

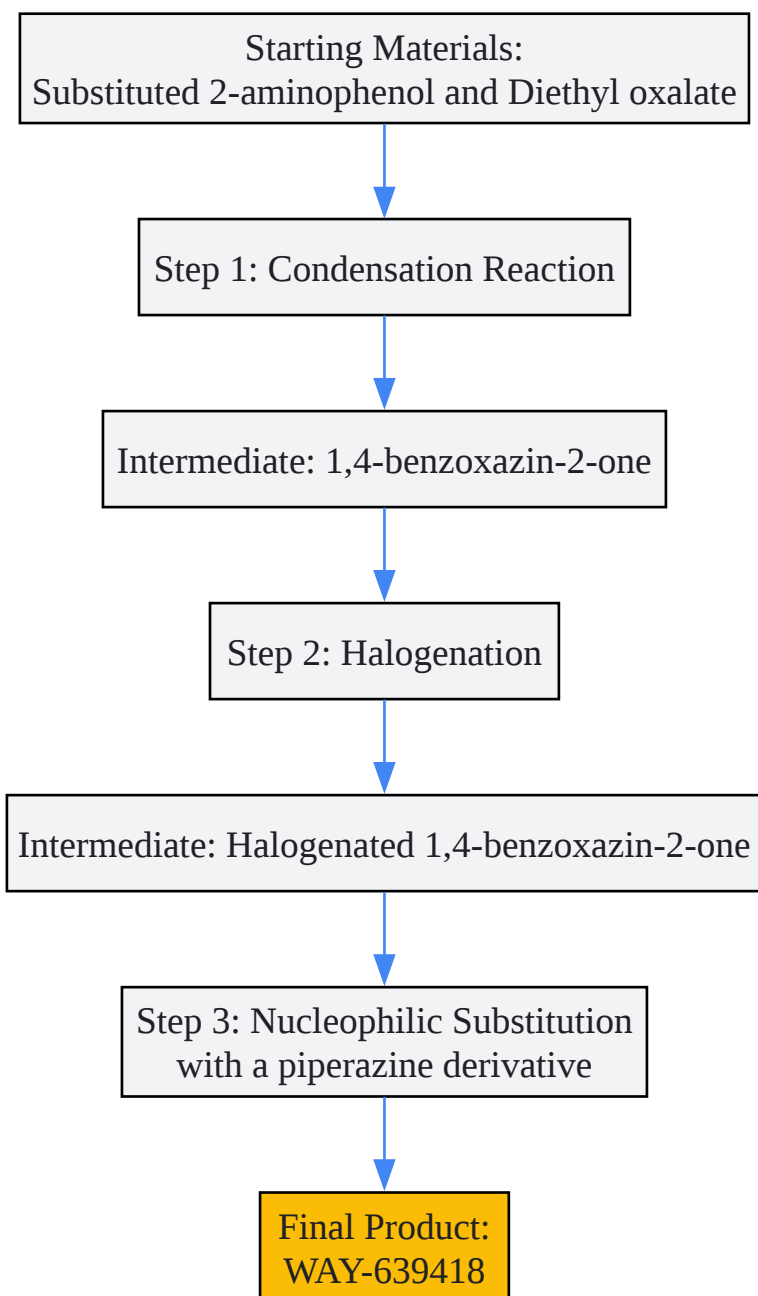
Chemical and Physical Properties

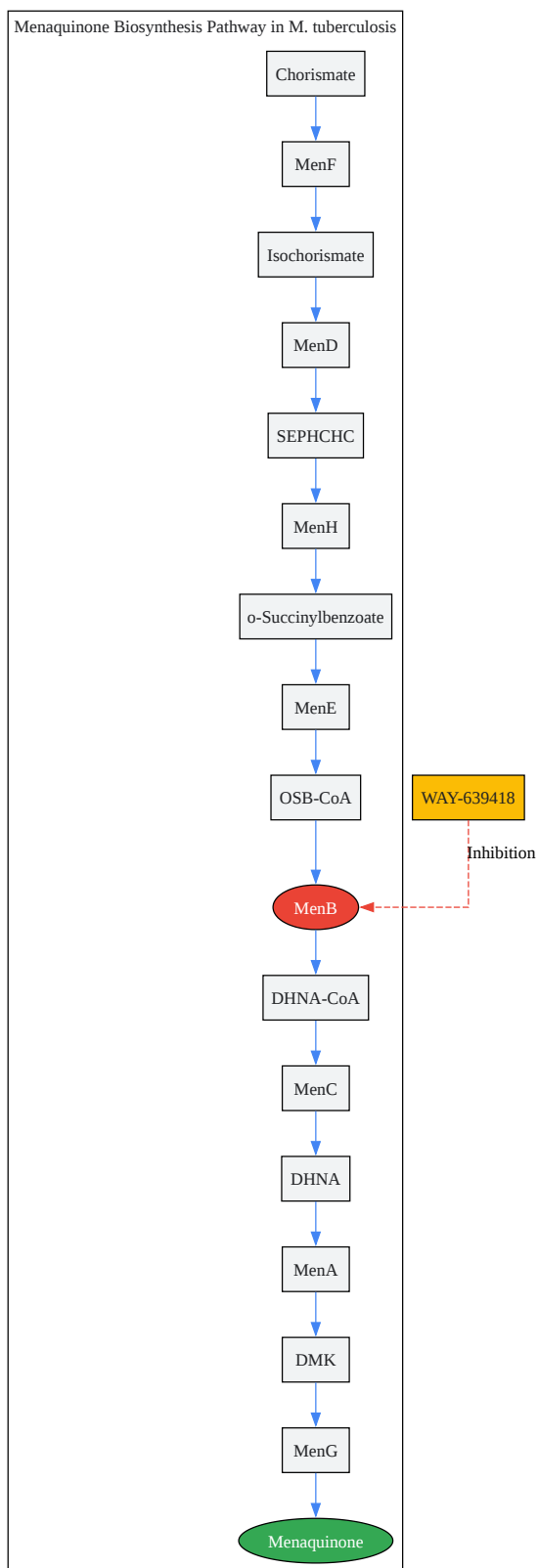
WAY-639418 is a synthetic small molecule belonging to the 1,4-benzoxazine class of compounds. Its fundamental properties are summarized in the table below.

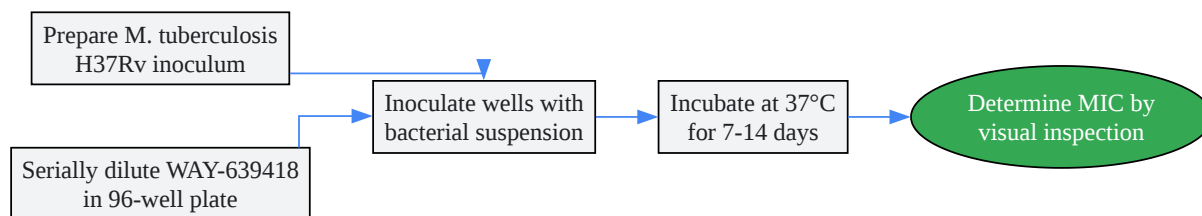
Property	Value
Molecular Formula	C ₁₇ H ₁₆ ClN ₅
Molecular Weight	325.8 g/mol
CAS Number	643042-43-7
Appearance	Solid
Solubility	Soluble in DMSO

Synthesis

The synthesis of **WAY-639418** is described as part of a broader effort to generate a library of 1,4-benzoxazine derivatives. The general synthetic scheme involves a multi-step process, which is outlined in the workflow diagram below. For specific details on reagents, reaction conditions, and purification methods, readers are encouraged to consult the primary literature.







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